

Application Notes and Protocols: JBJ-09-063 Stock Solution (DMSO)

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the preparation, storage, and handling of **JBJ-09-063**, a potent and mutant-selective allosteric EGFR inhibitor. The information is intended to guide researchers in the effective use of this compound for in vitro and in vivo studies.

Introduction

JBJ-09-063 is a fourth-generation epidermal growth factor receptor (EGFR) inhibitor that demonstrates high potency against various EGFR mutations, including those resistant to previous generations of tyrosine kinase inhibitors (TKIs).[1][2][3][4] It functions as an allosteric inhibitor, binding to a site distinct from the ATP-binding pocket, leading to the inhibition of EGFR phosphorylation and downstream signaling pathways such as Akt and ERK1/2.[1][3][5][6] Its efficacy has been demonstrated in both TKI-sensitive and resistant models, making it a valuable tool for research into EGFR-mutant lung cancer.[2][3][7][8]

Physicochemical Properties

A summary of the key physicochemical properties of **JBJ-09-063** hydrochloride is presented in the table below.



Property	Value	Source
Molecular Formula	C31H30CIFN4O3S	[3][7]
Molecular Weight	593.11 g/mol	[1][6][7]
Appearance	Powder	[1]
Storage (Powder)	-20°C for up to 3 years	[1][6]

Solubility

JBJ-09-063 is readily soluble in dimethyl sulfoxide (DMSO). For optimal results, it is recommended to use freshly opened, anhydrous DMSO, as hygroscopic DMSO can negatively impact solubility.[2] To enhance solubility, warming the solution to 37°C and using an ultrasonic bath may be beneficial.[8]

Solvent	Solubility	Concentration (mM)	Notes	Source
DMSO	≥ 100 mg/mL	≥ 168.60 mM	May require ultrasonication.	[7]
DMSO	120 mg/mL	215.58 mM	Use newly opened DMSO.	[2]
DMSO	≥ 230 mg/mL	≥ 387.79 mM	[8]	

Experimental Protocols Preparation of a 10 mM JBJ-09-063 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **JBJ-09-063** hydrochloride.

Materials:

JBJ-09-063 hydrochloride powder

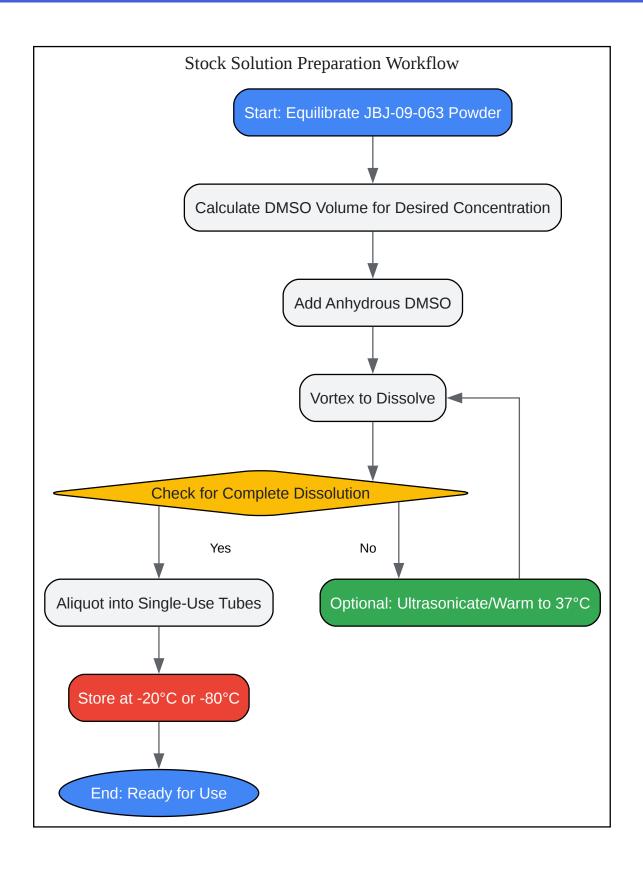


- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, RNase/DNase-free polypropylene microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Ultrasonic bath (optional)
- Water bath (optional, set to 37°C)

Procedure:

- Equilibration: Allow the vial of **JBJ-09-063** powder to equilibrate to room temperature for at least one hour before opening.[6]
- Calculation: To prepare a 10 mM stock solution, calculate the required volume of DMSO. For example, to prepare 1 mL of a 10 mM solution from a 1 mg aliquot of JBJ-09-063 (MW: 593.11), the required volume of DMSO would be approximately 168.6 μL. It is advisable to prepare a slightly larger volume than needed.
- Dissolution: Carefully add the calculated volume of anhydrous DMSO to the vial containing the JBJ-09-063 powder.
- Mixing: Vortex the solution thoroughly to ensure complete dissolution.
- Solubilization (if necessary): If the compound does not fully dissolve, briefly sonicate the solution in an ultrasonic bath or warm it in a 37°C water bath until the solution is clear.[7][8]
- Aliquoting: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes.
- Storage: Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[6][7][8]





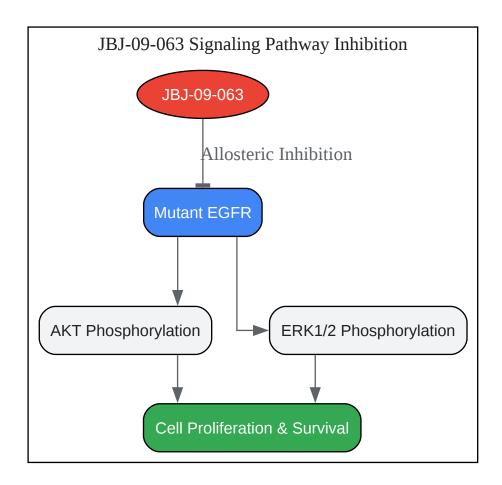
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Caption: Workflow for preparing a **JBJ-09-063** DMSO stock solution.



Mechanism of Action and Signaling Pathway

JBJ-09-063 is an allosteric inhibitor of EGFR. By binding to a pocket distinct from the ATP-binding site, it induces a conformational change that inhibits the kinase activity of EGFR. This, in turn, blocks the phosphorylation of EGFR and downstream signaling molecules, including AKT and ERK1/2, ultimately leading to reduced cell proliferation and increased apoptosis in EGFR-mutant cancer cells.[1][3][5][6][8]



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Caption: JBJ-09-063 inhibits mutant EGFR and downstream signaling.

In Vitro Applications

JBJ-09-063 is a highly potent inhibitor of various EGFR mutants, making it suitable for a range of in vitro studies.



IC₅₀ Values

The half-maximal inhibitory concentration (IC₅₀) values of **JBJ-09-063** against several clinically relevant EGFR mutations are summarized below.

EGFR Mutant	IC50 (nM)	Source
L858R	0.147	[1][7]
L858R/T790M	0.063	[1][7]
L858R/T790M/C797S	0.083	[1][7]
LT/L747S	0.396	[1][7]

Cell-Based Assays

JBJ-09-063 has been shown to be effective in inhibiting the growth of cancer cell lines harboring EGFR mutations.[2][8] For cell-based assays, the prepared DMSO stock solution should be further diluted in the appropriate cell culture medium to the desired final concentration. It is crucial to include a vehicle control (DMSO) at the same final concentration as the highest concentration of **JBJ-09-063** used in the experiment.

In Vivo Applications

For in vivo studies in animal models, such as mice, **JBJ-09-063** has been administered via intravenous (i.v.) and oral (p.o.) routes.[8] The formulation for in vivo administration typically involves a combination of solvents to ensure solubility and bioavailability. While this document focuses on the preparation of a DMSO stock for in vitro use, researchers planning in vivo experiments should consult relevant literature for appropriate vehicle formulations.[1]

Storage and Stability of Stock Solutions

Proper storage of the **JBJ-09-063** stock solution is critical to maintain its activity.



Storage Temperature	Duration	Recommendations	Source
-20°C	Up to 1 month	Store in tightly sealed aliquots.	[6][7][8]
-80°C	Up to 6 months	Preferred for long- term storage.	[7][8]
4°C in DMSO	2 weeks	Not recommended for long-term storage.	[6]

Important Considerations:

- Solutions are unstable and it is recommended to prepare them fresh.[1]
- Avoid repeated freeze-thaw cycles.[8]
- Before use, allow the frozen aliquots to thaw completely and equilibrate to room temperature.
- Ensure vials are tightly sealed to prevent solvent evaporation and uptake of moisture.[6]

By following these guidelines, researchers can ensure the integrity and optimal performance of **JBJ-09-063** in their experiments.

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